

# Health and Safety Data for 2,3,4-Trimethylheptane: A Technical Guide

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## Compound of Interest

Compound Name: 2,3,4-Trimethylheptane

Cat. No.: B14641633

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Disclaimer: Specific health and safety data for **2,3,4-trimethylheptane** (CAS No. 52896-95-4) is not readily available in public databases. This guide provides an in-depth overview of the potential hazards and safe handling procedures based on data for analogous branched alkanes and C10 hydrocarbon solvents. The information herein is intended for researchers, scientists, and drug development professionals and should be used as a supplementary resource to a comprehensive safety assessment.

## Introduction

**2,3,4-Trimethylheptane** is a branched alkane with the chemical formula C<sub>10</sub>H<sub>22</sub>. Due to the lack of specific toxicological and safety data for this isomer, this document extrapolates information from structurally similar compounds and the broader category of hydrocarbon solvents. Branched alkanes in this carbon range are typically colorless liquids with a characteristic odor. They are primarily used in fuels and as industrial solvents.

## Physical and Chemical Properties

The following table summarizes the known and estimated physical and chemical properties of **2,3,4-Trimethylheptane**.

Property	Value	Source
Molecular Formula	C10H22	-
Molecular Weight	142.28 g/mol	--INVALID-LINK--
CAS Number	52896-95-4	--INVALID-LINK--
Appearance	Colorless liquid	Inferred from similar alkanes
Odor	Characteristic hydrocarbon odor	Inferred from similar alkanes
Boiling Point	159.9 °C (Predicted)	--INVALID-LINK--
Melting Point	-	No data available
Flash Point	Flammable (exact value not available)	Inferred from similar C10 alkanes
Vapor Pressure	-	No data available
Water Solubility	Insoluble (predicted)	Inferred from similar alkanes
Density	0.749 g/cm <sup>3</sup> (Predicted)	--INVALID-LINK--

## Hazard Identification and Classification

As no specific GHS classification for **2,3,4-Trimethylheptane** is available, the following classification is inferred from the general hazards of C10 branched alkanes and hydrocarbon solvents.

Hazard Class	Hazard Category	GHS Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Specific Target Organ Toxicity - Single Exposure (Narcotic Effects)	Category 3	H336: May cause drowsiness or dizziness
Hazardous to the Aquatic Environment, Chronic Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

## Toxicological Profile

Detailed toxicological studies on **2,3,4-Trimethylheptane** have not been identified. The following information is based on the toxicological profile of similar hydrocarbon solvents.

### Acute Toxicity:

- Oral: Low acute oral toxicity is expected. The primary concern upon ingestion is aspiration into the lungs.
- Dermal: Expected to have low acute dermal toxicity. Prolonged or repeated skin contact may cause irritation and dermatitis due to defatting of the skin.
- Inhalation: Inhalation of high concentrations of vapors may cause respiratory tract irritation, dizziness, drowsiness, headache, and other central nervous system (CNS) effects.<sup>[1]</sup>

### Chronic Toxicity:

- Repeated exposure may cause skin dryness and cracking.<sup>[2][3]</sup>
- Long-term inhalation of high concentrations of similar hydrocarbon solvents has been associated with neurological effects.

Carcinogenicity, Mutagenicity, and Reproductive Toxicity:

- There is no data to suggest that **2,3,4-Trimethylheptane** is carcinogenic, mutagenic, or a reproductive toxicant. Hydrocarbon solvents are generally not classified as such unless they contain specific hazardous components like benzene.

## Experimental Protocols

Specific experimental protocols for the toxicological assessment of **2,3,4-Trimethylheptane** are not available. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for testing substances of this class.

Acute Oral Toxicity (Based on OECD Test Guideline 423):

- Test Animals: Typically, rats are used.
- Procedure: A single dose of the substance is administered by gavage to a small number of animals.
- Observation: Animals are observed for signs of toxicity and mortality for up to 14 days.
- Endpoint: The test allows for the determination of an acute toxic class, rather than a precise LD50 value, to reduce animal usage.[\[4\]](#)

Acute Dermal Toxicity (Based on OECD Test Guideline 402):

- Test Animals: Rats or rabbits are commonly used.
- Procedure: The substance is applied to a shaved area of the skin and held in contact with an occlusive dressing for 24 hours.
- Observation: The animals are observed for signs of toxicity and skin reactions for 14 days.
- Endpoint: The LD50 value is determined.

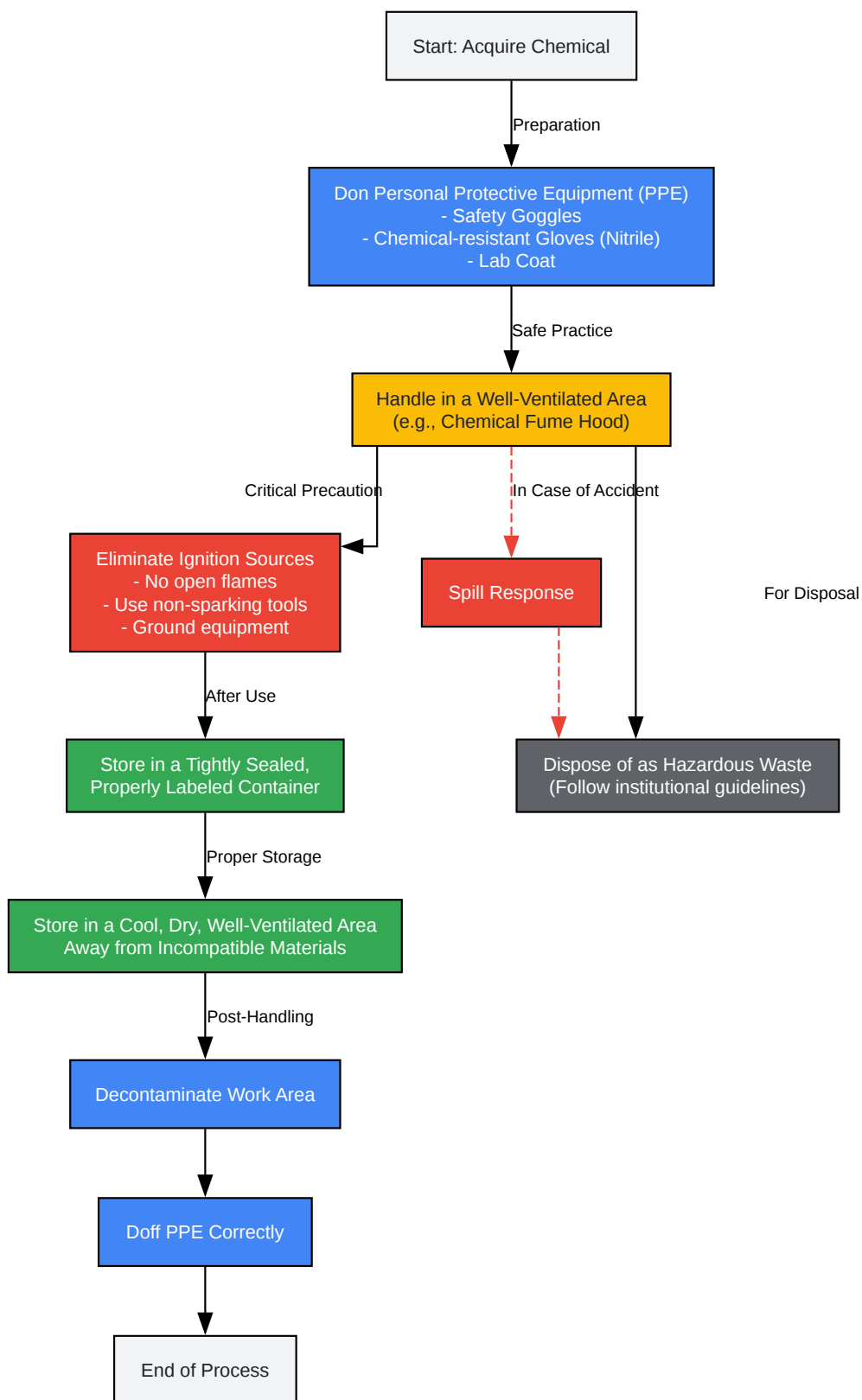
Acute Inhalation Toxicity (Based on OECD Test Guideline 403):

- Test Animals: Typically, rats are used.

- Procedure: Animals are exposed to the substance as a vapor or aerosol in an inhalation chamber for a defined period (usually 4 hours).
- Observation: Animals are observed for signs of toxicity and mortality during and after exposure for up to 14 days.
- Endpoint: The LC50 (lethal concentration 50%) is determined.[\[4\]](#)

## Safe Handling and Storage

The following workflow outlines the key steps for the safe handling of flammable liquid hydrocarbons like **2,3,4-Trimethylheptane**.



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Safe handling workflow for flammable liquid hydrocarbons.

## First-Aid Measures

In the event of exposure, the following first-aid measures, based on general procedures for hydrocarbon solvents, should be taken:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing. Wash skin with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If vomiting occurs, keep head lower than hips to prevent aspiration into the lungs. Seek immediate medical attention.

## Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO<sub>2</sub>), or foam. Water spray may be ineffective but can be used to cool fire-exposed containers.
- **Specific Hazards:** Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Conclusion

While specific health and safety data for **2,3,4-Trimethylheptane** is lacking, a conservative approach based on the properties of similar C<sub>10</sub> branched alkanes and hydrocarbon solvents is warranted. This substance should be handled as a flammable liquid that is a skin irritant and an aspiration hazard, with the potential to cause CNS depression upon inhalation. Adherence to strict safety protocols, including the use of appropriate personal protective equipment and working in well-ventilated areas, is essential to minimize the risk of exposure and injury.

Researchers should consult institutional safety guidelines and perform a thorough risk assessment before using this chemical.

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